

# Solubility of 2,6-Dinitrophenol in aqueous and organic solvents

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## Compound of Interest

Compound Name: 2,6-Dinitrophenol

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## Solubility Profile of 2,6-Dinitrophenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2,6-dinitrophenol** in various aqueous and organic solvents. The document details quantitative solubility data, outlines experimental protocols for solubility determination, and presents a visual workflow of these methodologies. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require precise solubility information for this compound.

## Quantitative Solubility Data

The solubility of **2,6-dinitrophenol** is a critical parameter in a variety of research and development applications, influencing everything from reaction kinetics to bioavailability. Below is a summary of available quantitative solubility data in both aqueous and organic solvents, compiled from various scientific sources.

Solvent	Temperature (°C)	Solubility	Source
Water	15	0.3149 g/L	[ChemicalBook]
Water	Not Specified	0.42 g/L	[PubChem][1]
Water	50	5.164 g/L	[PubChem][1]
Cold Alcohol	Not Specified	Slightly Soluble	[PubChem][1]
Boiling Alcohol	Not Specified	Freely Soluble	[PubChem][1]
Ethanol	Not Specified	Very Soluble	[PubChem][1]
Acetone	Not Specified	Very Soluble	[PubChem][1]
Diethyl Ether	Not Specified	Very Soluble	[PubChem][1]
Chloroform	Not Specified	Freely Soluble	[PubChem][1]
Benzene	Not Specified	Soluble	[PubChem][1]
Pyrene	Not Specified	Soluble	[PubChem][1]
Carbon Tetrachloride	Not Specified	Slightly Soluble	[PubChem][1]
Carbon Disulfide	Not Specified	Slightly Soluble	[PubChem][1]

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for the reliable application of chemical compounds. The following sections detail the methodologies for three common experimental protocols used to determine the solubility of compounds like **2,6-dinitrophenol**. These protocols are based on established methods such as those outlined by the OECD and ASTM. [2][3]

### Shake-Flask Method

The shake-flask method is a widely recognized and robust technique for determining the equilibrium solubility of a compound in a given solvent.

Apparatus and Reagents:

- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge tubes with screw caps
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- High-purity **2,6-dinitrophenol**
- High-purity solvent of interest
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **2,6-dinitrophenol** to a centrifuge tube containing a known volume of the solvent. The excess solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Seal the tubes and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the samples for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the tubes to stand undisturbed at the experimental temperature to allow the excess solid to settle. Subsequently, centrifuge the tubes at the same temperature to ensure complete separation of the solid and liquid phases.
- **Sample Collection and Analysis:** Carefully withdraw a known volume of the clear supernatant. To remove any remaining undissolved microparticles, filter the supernatant using a syringe filter that is compatible with the solvent and does not adsorb the solute.
- **Quantification:** Dilute the filtered solution to a concentration within the linear range of the analytical instrument. Analyze the concentration of **2,6-dinitrophenol** using a pre-calibrated

analytical method, such as UV-Vis spectrophotometry or HPLC.

- Calculation: Calculate the solubility from the measured concentration and the dilution factor.

## Gravimetric Method

The gravimetric method is a direct and straightforward approach for determining solubility, particularly for compounds with moderate to high solubility.

Apparatus and Reagents:

- Analytical balance
- Thermostatically controlled water bath or oven
- Evaporating dish or watch glass
- Filtration apparatus
- High-purity **2,6-dinitrophenol**
- High-purity solvent of interest

Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of **2,6-dinitrophenol** in the chosen solvent at a specific temperature, ensuring an excess of the solid is present.
- Equilibration: Allow the solution to equilibrate for an adequate period with agitation.
- Filtration: Filter the saturated solution to remove all undissolved solid.
- Sample Weighing: Accurately weigh a clean, dry evaporating dish. Pipette a precise volume of the clear filtrate into the weighed dish and reweigh to determine the exact mass of the solution.
- Solvent Evaporation: Carefully evaporate the solvent from the dish in a controlled environment, such as a fume hood or a rotary evaporator. For non-volatile solutes, gentle heating in an oven can be applied to ensure complete removal of the solvent.

- **Final Weighing:** Once all the solvent has evaporated and the dish has cooled to room temperature in a desiccator, weigh the dish containing the dry solute.
- **Calculation:** The mass of the dissolved solute is the difference between the final and initial weights of the evaporating dish. The mass of the solvent is the difference between the mass of the solution and the mass of the dissolved solute. The solubility is then expressed as the mass of solute per mass or volume of the solvent.

## Spectrophotometric Method

For compounds that absorb light in the UV-Visible range, spectrophotometry offers a rapid and sensitive method for determining solubility.

Apparatus and Reagents:

- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Filtration apparatus
- High-purity **2,6-dinitrophenol**
- High-purity solvent of interest (must be transparent in the wavelength range of interest)

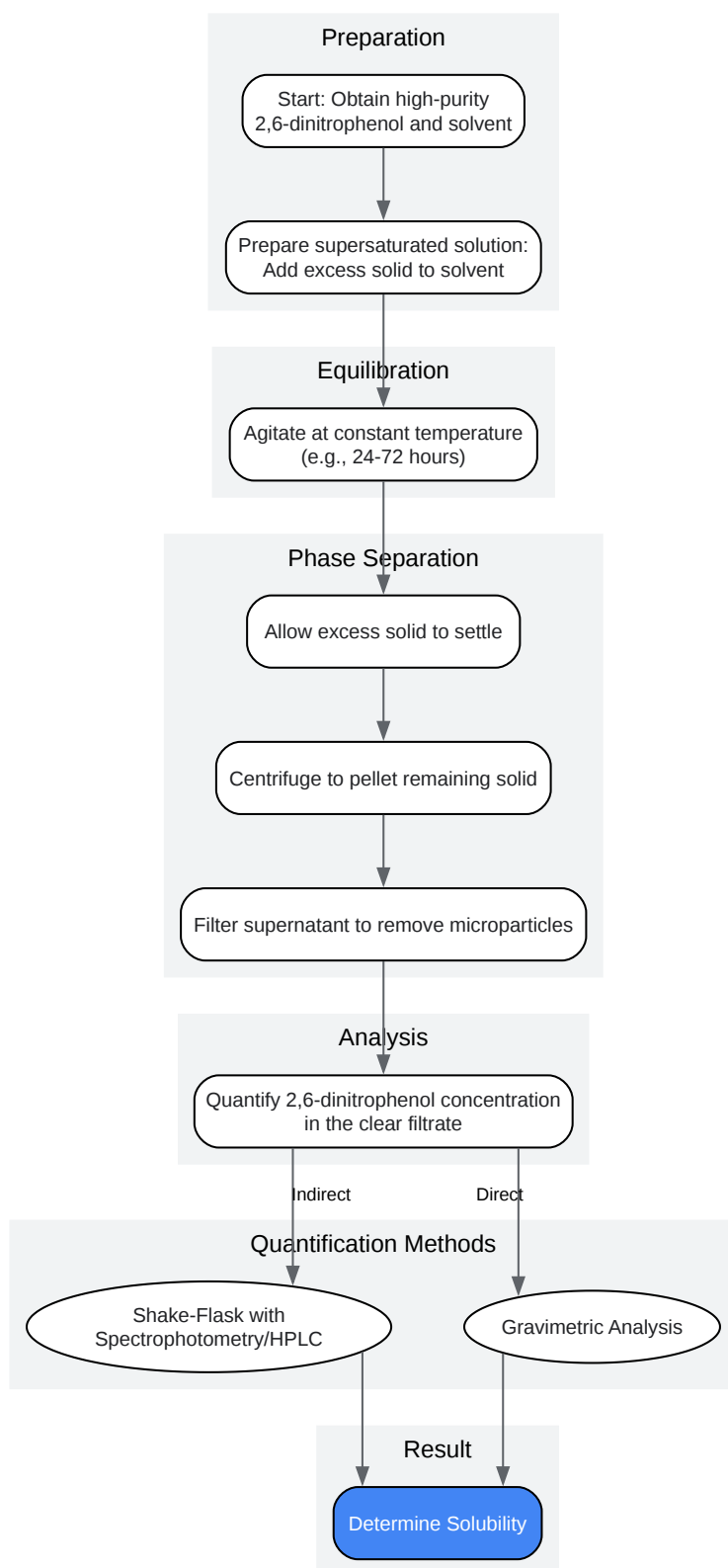
Procedure:

- **Preparation of Standard Solutions and Calibration Curve:** Prepare a series of standard solutions of **2,6-dinitrophenol** of known concentrations in the solvent of interest. Measure the absorbance of each standard at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). Plot a calibration curve of absorbance versus concentration.
- **Preparation and Equilibration of Saturated Solution:** Prepare a saturated solution of **2,6-dinitrophenol** and allow it to equilibrate as described in the shake-flask method.

- **Sample Preparation and Analysis:** After phase separation (centrifugation and filtration), take an aliquot of the clear supernatant and dilute it with the solvent to a concentration that falls within the range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted sample at the  $\lambda_{\text{max}}$ .
- **Calculation:** Use the equation of the calibration curve to determine the concentration of **2,6-dinitrophenol** in the diluted sample. Calculate the original concentration in the saturated solution by multiplying by the dilution factor.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the solubility of **2,6-dinitrophenol**.



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Caption: Experimental workflow for solubility determination.

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## References

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